

Essential Safety and Operational Guide for Handling 2-Phenylethylamine

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Compound of Interest

Compound Name: *Diphenethylamine*

Cat. No.: *B1265890*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling 2-Phenylethylamine, also known as Phenethylamine. Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Hazard Summary

2-Phenylethylamine is a toxic and corrosive substance.^{[1][2][3]} It is harmful if swallowed, in contact with skin, or inhaled, and causes severe skin burns and eye damage.^{[1][2][3][4]}

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed.[1][3][4]
Skin Corrosion/Irritation	Category 1A/1B	H314: Causes severe skin burns and eye damage.[1][2][3][4]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage.[1][2]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.[2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.[2]
Corrosive to Metals	-	H290: May be corrosive to metals.[3][4]
Hazardous to the Aquatic Environment, Acute Hazard	Category 3	H402: Harmful to aquatic life.[4]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling 2-Phenylethylamine.

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or a face shield (minimum 8-inch).[1]	Protects against splashes and vapors that can cause severe eye damage.[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), inspected before use. A complete suit protecting against chemicals.[1]	Prevents skin contact which can cause severe burns and toxicity.[1]
Respiratory Protection	Use in a well-ventilated area. If risk assessment indicates, use a full-face supplied air respirator or an air-purifying respirator with appropriate cartridges (e.g., type ABEK).	Protects against inhalation of harmful vapors and mists.[1]

Operational Plan for Handling 2-Phenylethylamine

This step-by-step guide outlines the safe handling of 2-Phenylethylamine from preparation to use.

1. Pre-Handling Preparations:

- Ensure an eyewash station and safety shower are readily accessible.[5][6]
- Work in a well-ventilated area, preferably under a chemical fume hood.[1][6]
- Inspect all PPE for integrity before use.[1]
- Keep sources of ignition away as the substance is a combustible liquid.[4][7]

2. Handling the Chemical:

- Avoid contact with skin, eyes, and clothing.[1][8]
- Do not inhale vapor or mist.[1]
- Use proper glove removal technique to avoid skin contact.[1]
- Wash hands thoroughly after handling.[1][8]
- Do not eat, drink, or smoke in the handling area.[4][8]

3. Storage:

- Store in a cool, dry, and well-ventilated place.[1][5][8]
- Keep the container tightly closed.[1][8]
- Store locked up.[3][4][7][8]
- The substance is air-sensitive; consider storing under an inert gas.[4][7]

4. In Case of a Spill:

- Evacuate personnel from the area.[1][3]
- Wear appropriate PPE, including respiratory protection.[1]
- Remove all sources of ignition.[1][6]
- Absorb the spill with inert material (e.g., sand, vermiculite).[6]
- Collect the absorbed material into a suitable, closed container for disposal.[1][6][7]
- Prevent the spill from entering drains.[1][4][8]

Disposal Plan

All waste must be handled in accordance with local, state, and federal regulations.

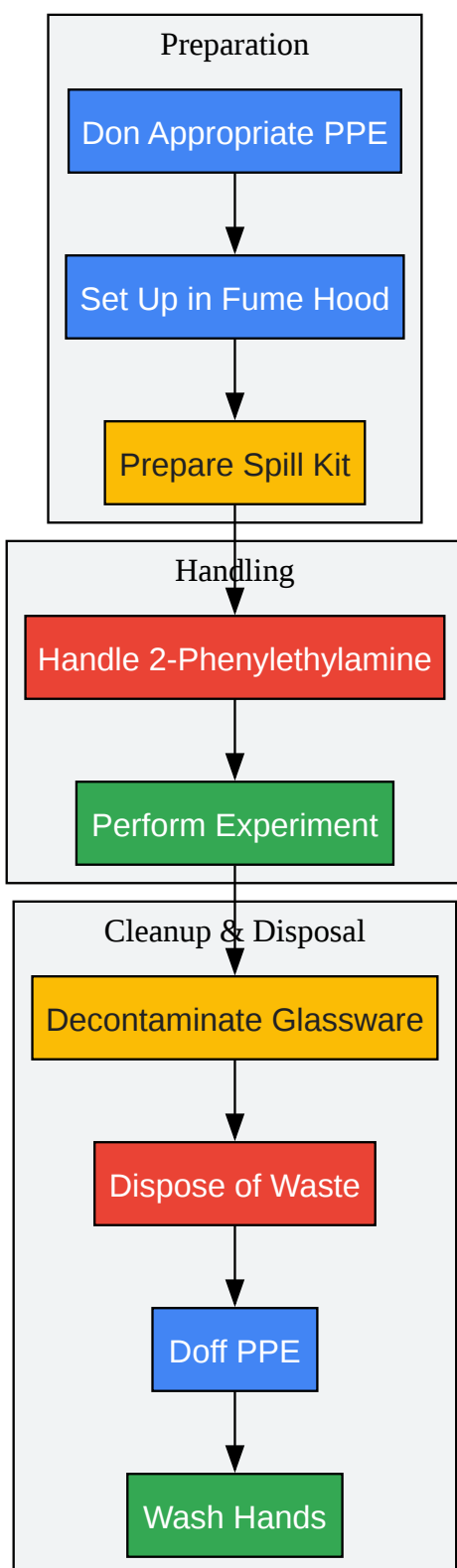
1. Waste Container:

- Use a dedicated, properly labeled, and closed container for 2-Phenylethylamine waste.[1]

2. Disposal Procedure:

- Dispose of contents and container to an approved waste disposal plant.[1][4][7][8]
- Do not mix with other waste.[4]
- Contaminated gloves and clothing should be disposed of as hazardous waste.[1]
- Do not allow the product to enter drains or the environment.[1][4]

Experimental Workflow and Safety Procedures



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